

Application Notes and Protocols: Utilizing TIS108 in Conjunction with Plant Growth Regulators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TIS108

Cat. No.: B2844129

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TIS108 is a potent and specific inhibitor of strigolactone (SL) biosynthesis, a class of carotenoid-derived phytohormones that play a pivotal role in regulating various aspects of plant growth and development.^{[1][2][3][4]} By blocking the production of endogenous SLs, **TIS108** provides a powerful tool for elucidating the physiological functions of these hormones and their intricate crosstalk with other plant growth regulators. These application notes provide detailed protocols and quantitative data to guide researchers in designing and conducting experiments involving the combined use of **TIS108** and other key phytohormones.

TIS108 treatment typically results in phenotypes characteristic of SL-deficient mutants, including increased shoot branching, inhibited root hair elongation, and altered root system architecture.^{[2][3][4]} The synthetic strigolactone analog GR24 is often used in conjunction with **TIS108** to perform rescue experiments, confirming that the observed phenotypes are indeed due to SL deficiency.^{[2][3][4]}

Data Summary: Quantitative Effects of TIS108 and Interactions with Other Regulators

The following tables summarize the quantitative effects of **TIS108** on various plant species and the outcomes of its combined application with other plant growth regulators.

Table 1: Morphological and Physiological Effects of **TIS108** Treatment

Plant Species	Tissue/Organ	TIS108 Concentration	Observed Effect	Fold/Percentage Change	Reference(s)
Arabidopsis thaliana	Shoots	1-3 μ M	Increased number of branches	Dose-dependent increase	[3] [4]
Arabidopsis thaliana	Roots	3 μ M	Repressed root hair elongation	Significant reduction	[3] [4]
Rice (Oryza sativa)	Roots and Root Exudates	Concentration-dependent	Reduced SL levels	Significant reduction	[2]
Cherry Rootstocks	Stems	10 μ M	Increased stem length	~1.5-fold increase at 30 DAT	[5]
Cotton (Gossypium hirsutum)	Fibers	Not specified	Impeded fiber elongation	Thinner cell walls	[6]

Table 2: Gene Expression Changes in Response to **TIS108** Treatment in Arabidopsis thaliana

Gene	Function	TIS108 Concentration	Regulation	Fold Change	Reference(s)
MAX3	SL Biosynthesis	Not specified	Upregulated	Increased mRNA levels	[2] [4]
MAX4	SL Biosynthesis	Not specified	Upregulated	Increased mRNA levels	[2] [4]
MAX2	SL Signaling	Not specified	No change	-	[4]

Table 3: Interactions of **TIS108** with Other Plant Growth Regulators

Co-applied Regulator	Plant Species	TIS108 Concentration	Co-applied Regulator Concentration	Combined Effect	Reference(s)
GR24 (synthetic SL)	Arabidopsis thaliana	3 μ M	5 μ M	Rescued the increased branching and inhibited root hair elongation phenotypes	[3] [4]
Gibberellin (GA)	Cotton (Gossypium hirsutum)	Not specified	Not specified	GA treatment did not reverse the inhibitory effect of TIS108 on fiber elongation	[6]
Kinetin (Cytokinin)	Ipecac (Carapichea ipecacuanha)	Not specified	Not specified	Both TIS108 and kinetin promoted adventitious shoot formation	[7]
Jasmonic Acid (JA)	Rice (Oryza sativa)	3 μ M (foliar spray)	Endogenous	Increased JA content in roots	[8] [9]
Salicylic Acid (SA)	Arabidopsis thaliana	Not specified	Endogenous	Suppressed disease resistance, suggesting interaction with SA-	[10] [11]

mediated
defense

Ethylene	Arabidopsis thaliana	Not specified	Endogenous	SLs (inhibited by TIS108) and ethylene interact to regulate root hair elongation and leaf senescence	[12] [13] [14] [15] [16]
Auxin	Arabidopsis thaliana	Not specified	Endogenous	SLs (inhibited by TIS108) and auxin synergistically regulate shoot branching and root development	[14] [16] [17]
Brassinosteroids (BR)	Rice (Oryza sativa)	Not specified	Endogenous	SLs (inhibited by TIS108) and BRs antagonistically regulate tillering	[18] [19]
Absciscic Acid (ABA)	Arabidopsis thaliana	Not specified	Endogenous	SLs (inhibited by TIS108) are involved in ABA-mediated stress responses	[1] [17]

Experimental Protocols

The following protocols provide a framework for investigating the interaction between **TIS108** and other plant growth regulators. Researchers should optimize concentrations and treatment durations for their specific plant species and experimental system.

Protocol 1: Co-application of **TIS108** and GR24 for Phenotype Rescue in *Arabidopsis thaliana*

Objective: To confirm that a phenotype induced by **TIS108** is due to strigolactone deficiency.

Materials:

- *Arabidopsis thaliana* seeds (wild-type)
- Murashige and Skoog (MS) medium including vitamins
- Sucrose
- Agar
- Petri dishes (9 cm)
- **TIS108** stock solution (e.g., 10 mM in DMSO)
- GR24 stock solution (e.g., 5 mM in acetone)
- Sterile water
- Growth chamber

Methodology:

- Prepare MS agar medium (0.8% agar, 1% sucrose) and autoclave.
- Cool the medium to approximately 50-60°C.

- Add **TIS108** and/or GR24 to the desired final concentrations (e.g., 3 μ M **TIS108**, 5 μ M GR24). Ensure the final concentration of the solvent (DMSO/acetone) is consistent across all treatments, including the control.
- Pour the medium into sterile Petri dishes and allow them to solidify.
- Sterilize Arabidopsis seeds and sow them on the plates.
- Stratify the seeds at 4°C for 2-3 days in the dark.
- Transfer the plates to a growth chamber with appropriate light and temperature conditions (e.g., 16h light/8h dark cycle at 22°C).
- Observe and quantify the desired phenotypes (e.g., number of rosette branches, primary root length, root hair length) at specified time points.[\[3\]](#)[\[4\]](#)

Protocol 2: Investigating the Interaction of TIS108 and Cytokinin on Adventitious Shoot Formation

Objective: To study the combined effect of strigolactone inhibition and cytokinin application on shoot regeneration.

Materials:

- Explants from the desired plant species (e.g., ipecac internodal segments)
- Basal medium for tissue culture (e.g., MS medium)
- Sucrose
- Gelling agent (e.g., agar, gellan gum)
- **TIS108** stock solution
- Kinetin (or other cytokinin) stock solution
- Sterile culture vessels

- Laminar flow hood

Methodology:

- Prepare the tissue culture medium with appropriate concentrations of **TIS108** and/or kinetin.
[7]
- Prepare and sterilize the plant explants.
- Place the explants onto the prepared medium in sterile culture vessels under a laminar flow hood.
- Incubate the cultures under controlled conditions (light, temperature).
- Regularly subculture the explants to fresh medium if required.
- After a defined period (e.g., 8 weeks), count the number of adventitious shoots formed per explant.[7]

Protocol 3: Analysis of Root System Architecture in Response to TIS108

Objective: To quantify the effect of **TIS108** on primary root growth, lateral root formation, and root hair development.

Materials:

- *Arabidopsis thaliana* or other small seedling species
- Square Petri dishes
- MS medium with 0.8% agar
- **TIS108** stock solution
- Scanner or camera for imaging
- Image analysis software (e.g., ImageJ)

Methodology:

- Prepare MS agar plates containing various concentrations of **TIS108** (e.g., 0 μ M, 1 μ M, 3 μ M, 5 μ M).
- Germinate seeds on a nylon mesh placed on a control MS plate.
- After a few days of growth (e.g., 4 days), transfer the seedlings to the **TIS108**-containing plates.[20][21]
- Place the plates vertically in a growth chamber to allow roots to grow along the agar surface.
- Image the plates at regular intervals.
- Use image analysis software to measure primary root length, number and density of lateral roots, and root hair length.[22][23][24]

Signaling Pathways and Experimental Workflows

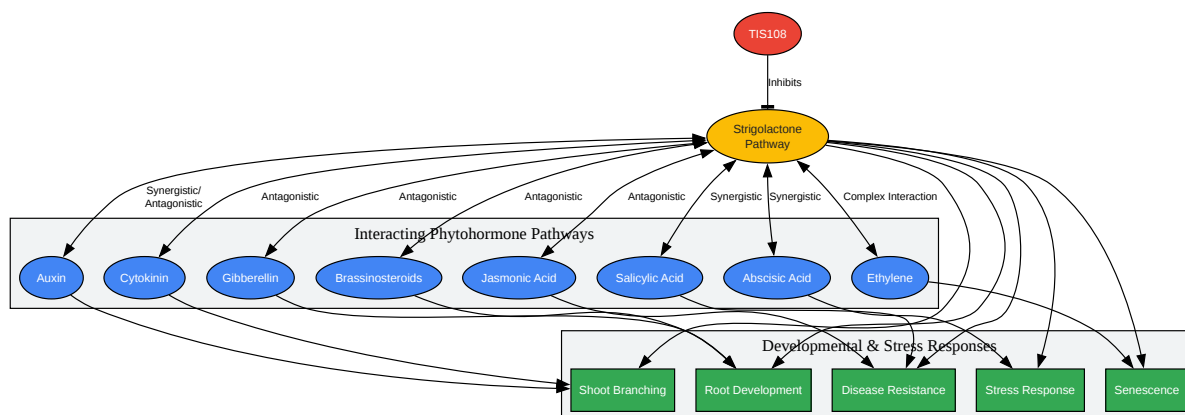
The following diagrams, generated using the DOT language, illustrate the signaling pathways and experimental workflows described in these application notes.



[Click to download full resolution via product page](#)

Caption: **TIS108** mode of action in the strigolactone biosynthesis and signaling pathway.

Caption: General experimental workflow for **TIS108** co-treatment studies.



[Click to download full resolution via product page](#)

Caption: Overview of strigolactone pathway crosstalk with other phytohormones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Role of Strigolactones: Signalling and Crosstalk with Other Phytohormones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effects of strigolactone-biosynthesis inhibitor TIS108 on Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. Effects of strigolactone-biosynthesis inhibitor TIS108 on Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Strigolactones modulate stem length and diameter of cherry rootstocks through interaction with other hormone signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Fiber up! Gibberellin–strigolactone crosstalk during cotton development - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Strigolactones Modulate Salicylic Acid-Mediated Disease Resistance in Arabidopsis thaliana - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Strigolactone Regulates Leaf Senescence in Concert with Ethylene in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Strigolactone elevates ethylene biosynthesis in etiolated Arabidopsis seedlings - PMC [pmc.ncbi.nlm.nih.gov]
- 14. academic.oup.com [academic.oup.com]
- 15. tandfonline.com [tandfonline.com]
- 16. academic.oup.com [academic.oup.com]
- 17. Frontiers | Biological Functions of Strigolactones and Their Crosstalk With Other Phytohormones [frontiersin.org]
- 18. researchgate.net [researchgate.net]
- 19. New Paradigms in Brassinosteroids, Strigolactones, Sphingolipids, and Nitric Oxide Interaction in the Control of Lateral and Adventitious Root Formation - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Quantification of salt-induced changes in Root System Architecture in Arabidopsis [protocols.io]
- 21. researchgate.net [researchgate.net]
- 22. A Simple Protocol for Mapping the Plant Root System Architecture Traits - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. A Simple Protocol for Mapping the Plant Root System Architecture Traits. | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing TIS108 in Conjunction with Plant Growth Regulators]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2844129#using-tis108-in-combination-with-other-plant-growth-regulators]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com